

Physical properties of Dimethyl-phenyl-silane

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Compound of Interest

Compound Name: *Dimethyl-phenyl-silane*

Cat. No.: *B7799541*

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An In-depth Technical Guide on the Physical Properties of **Dimethyl-phenyl-silane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl-phenyl-silane** (CAS No. 766-77-8), a versatile organosilicon compound.^{[1][2]} With applications ranging from an intermediate in silicone polymer synthesis to a reagent in pharmaceutical development, a thorough understanding of its physical characteristics is essential for its effective application.^{[1][3]} This document outlines key physical data, details the experimental protocols for their determination, and provides a visual workflow for purity analysis.

Core Physical and Chemical Properties

Dimethyl-phenyl-silane is a colorless liquid at room temperature.^{[1][2][4]} It is recognized for its role in enhancing thermal stability and mechanical strength in silicone-based polymers and as a reagent for creating enol ethers.^{[1][5][6]}

Data Presentation: Summary of Physical Properties

The quantitative physical properties of **Dimethyl-phenyl-silane** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	C ₈ H ₁₂ Si	
Molecular Weight	136.27 g/mol	
Appearance	Clear colorless liquid	Room Temperature
Density	0.889 g/mL	at 25 °C
Boiling Point	157 °C	at 744 mmHg
Refractive Index (n _{20/D})	1.497 - 1.5005	at 20 °C
Purity	≥96.0% to ≥98%	(Determined by GC)
Solubility	Soluble in common organic solvents (e.g., chloroform, ether, acetone, benzene); Insoluble in water.[5]	
CAS Number	766-77-8	

Data compiled from sources:[1][2][4][5][6][7][8][9]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **Dimethyl-phenyl-silane** are provided below. These protocols are standard laboratory procedures adapted for the analysis of organosilicon compounds.

Determination of Boiling Point (Thiele Tube Method)

This method is a common and efficient way to determine the boiling point of a small liquid sample.[10]

Apparatus:

- Thiele tube
- High-temperature mineral oil

- Thermometer (calibrated)
- Small test tube (e.g., 4-inch)
- Capillary tube (sealed at one end)
- Burner or heating mantle
- Sample of **Dimethyl-phenyl-silane**

Procedure:

- **Sample Preparation:** Add a small amount (approx. 0.5 mL) of **Dimethyl-phenyl-silane** to the small test tube.
- **Capillary Inversion:** Place the capillary tube into the test tube with its open end down.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb.
- **Heating:** Place the assembly into the Thiele tube filled with mineral oil. Heat the side arm of the Thiele tube gently.^[10] The design of the tube ensures uniform heating of the oil via convection currents.^[10]
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
- **Measurement:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.^[10] This is the point where the vapor pressure of the sample equals the atmospheric pressure.
- **Record:** Record the temperature and the ambient barometric pressure.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a fundamental physical property that is indicative of a substance's purity. An Abbe refractometer is a standard instrument for this measurement.[\[11\]](#)[\[12\]](#)

Apparatus:

- Abbe Refractometer (temperature-controlled)
- Constant temperature water bath or internal Peltier temperature control system[\[12\]](#)
- Dropper or pipette
- Sample of **Dimethyl-phenyl-silane**
- Lint-free tissue and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- Instrument Calibration: Turn on the refractometer's light source and temperature control system, setting it to 20°C. Allow the instrument to stabilize. Calibrate using a standard reference material with a known refractive index (e.g., distilled water).
- Prism Cleaning: Open the prism assembly and clean the surfaces of both the measuring and illuminating prisms with a soft, lint-free tissue and a suitable solvent. Allow the solvent to evaporate completely.
- Sample Application: Using a clean dropper, place 1-2 drops of **Dimethyl-phenyl-silane** onto the surface of the measuring prism.
- Measurement: Close the prism assembly securely. The liquid sample should form a thin film between the two prisms.
- Reading: Look through the eyepiece and adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Data Acquisition: Read the refractive index value from the instrument's scale or digital display. For **Dimethyl-phenyl-silane**, this value should be near 1.497 at 20°C.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Cleaning: After the measurement is complete, clean the prisms thoroughly.

Determination of Purity (Gas Chromatography - GC)

Gas chromatography is a powerful technique used to separate and analyze volatile compounds, making it ideal for assessing the purity of silanes.^{[13][14][15]} Purity levels for **Dimethyl-phenyl-silane** are typically reported as $\geq 98\%$ (GC).^{[1][4]}

Apparatus:

- Gas Chromatograph (GC) system equipped with a Flame Ionization Detector (FID) or Thermal Conductivity Detector (TCD).^{[13][16]}
- Appropriate capillary column (e.g., a stabilized trifluoropropyl methyl polysiloxane phase column optimized for silane analysis).^[17]
- High-purity carrier gas (e.g., Helium, Argon, or Hydrogen).
- Syringe for sample injection.
- Vials and a suitable solvent (e.g., heptane) for sample dilution.^[14]

Procedure:

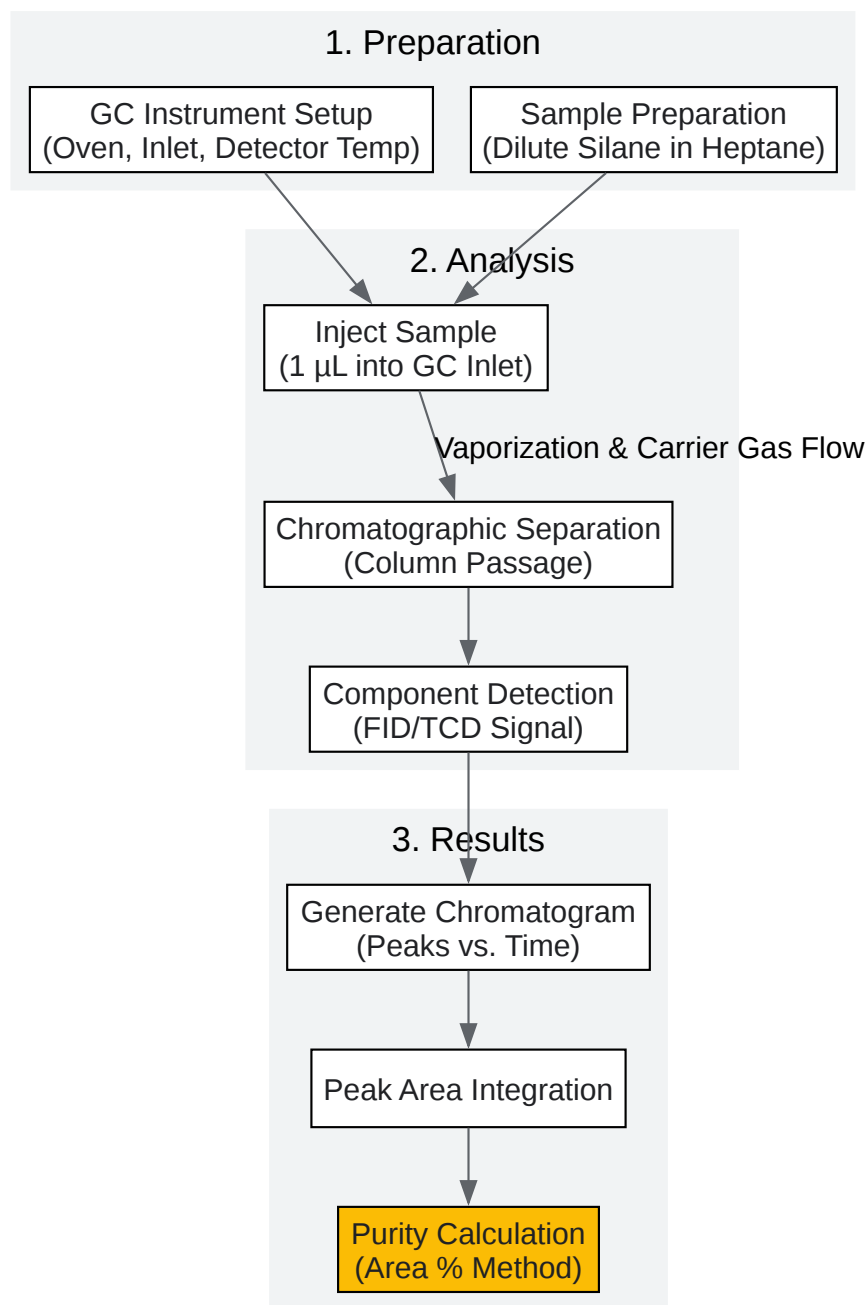
- **Instrument Setup:** Set the GC operating parameters, including oven temperature program, injector temperature, detector temperature, and carrier gas flow rate. These parameters must be optimized for the separation of silane compounds.
- **Sample Preparation:** Prepare a dilute solution of **Dimethyl-phenyl-silane** in a suitable volatile solvent like heptane.^[14] A typical concentration might be in the range of 1-5 mg/mL.
- **Injection:** Draw a small, precise volume (e.g., 1 μL) of the prepared sample into a GC syringe and inject it into the heated inlet of the gas chromatograph.
- **Separation:** The sample is vaporized in the inlet and swept onto the column by the carrier gas. Components of the sample are separated based on their boiling points and interactions with the column's stationary phase.
- **Detection:** As each component elutes from the column, it is detected by the FID or TCD, which generates an electrical signal proportional to the amount of the substance.

- **Data Analysis:** The output is a chromatogram, which displays peaks corresponding to each separated component. The area under each peak is calculated. The purity is determined by the area percent method, where the area of the main **Dimethyl-phenyl-silane** peak is divided by the total area of all peaks in the chromatogram.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the purity of **Dimethyl-phenyl-silane** using Gas Chromatography.

Experimental Workflow: Purity Determination by Gas Chromatography (GC)

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